

Essential Safety and Operational Guide for Handling AKT-IN-26

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Compound of Interest

Compound Name: AKT-IN-26

Cat. No.: B3470063

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling, storage, and disposal of **AKT-IN-26** (also known as AZD-26), a potent AKT inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Safety Data

AKT-IN-26 (CAS No. 1357158-81-6) is classified as a hazardous substance.^[1] All personnel must be familiar with its safety profile before handling.

GHS Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.^[1]
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.^[1]
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.^[1]

Quantitative Toxicity Data	Value	Source
Oral LD50 (Rat)	Data not publicly available	GHS Category 4 indicates an LD50 range of 300-2000 mg/kg
GHS Hazard Statement	H302: Harmful if swallowed	[1]
Aquatic Toxicity	H400, H410: Very toxic to aquatic life with long lasting effects	[1]

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling **AKT-IN-26** to minimize exposure. [2]

PPE Item	Specification	Purpose
Gloves	Double-gloving with chemotherapy-approved nitrile gloves.	Prevents skin contact and absorption.
Eye Protection	Chemical safety goggles with side shields or a face shield.	Protects eyes from splashes and dust.
Lab Coat	Disposable, low-permeability fabric gown with long sleeves and tight-fitting cuffs.[3]	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 or higher particulate respirator is required when handling the powder form outside of a certified chemical fume hood or biological safety cabinet.[4]	Prevents inhalation of the powdered compound.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is crucial for safety and to maintain the integrity of the compound.

Handling

- **Preparation:** Before handling, ensure that a designated work area, typically a certified chemical fume hood or a biological safety cabinet, has been prepared. The work surface should be covered with a disposable, plastic-backed absorbent pad.[\[3\]](#)
- **Weighing:** When weighing the powdered form of **AKT-IN-26**, use a ventilated balance enclosure or perform the task within a chemical fume hood to control airborne particles.
- **Solution Preparation:** When preparing solutions, add the solvent to the powdered compound slowly to avoid splashing.
- **Avoidance of Contact:** Avoid all direct contact with the skin, eyes, and clothing. Do not inhale the dust or aerosolized solutions.
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Storage

Form	Storage Temperature	Duration
Powder	-20°C	Up to 2 years [5]
In DMSO Solution	-80°C	Up to 6 months

- Store **AKT-IN-26** in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area.
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Store separately from strong acids, alkalis, and oxidizing/reducing agents.[\[1\]](#)

Disposal Plan

AKT-IN-26 and all contaminated materials must be disposed of as hazardous waste.

Waste Segregation and Collection

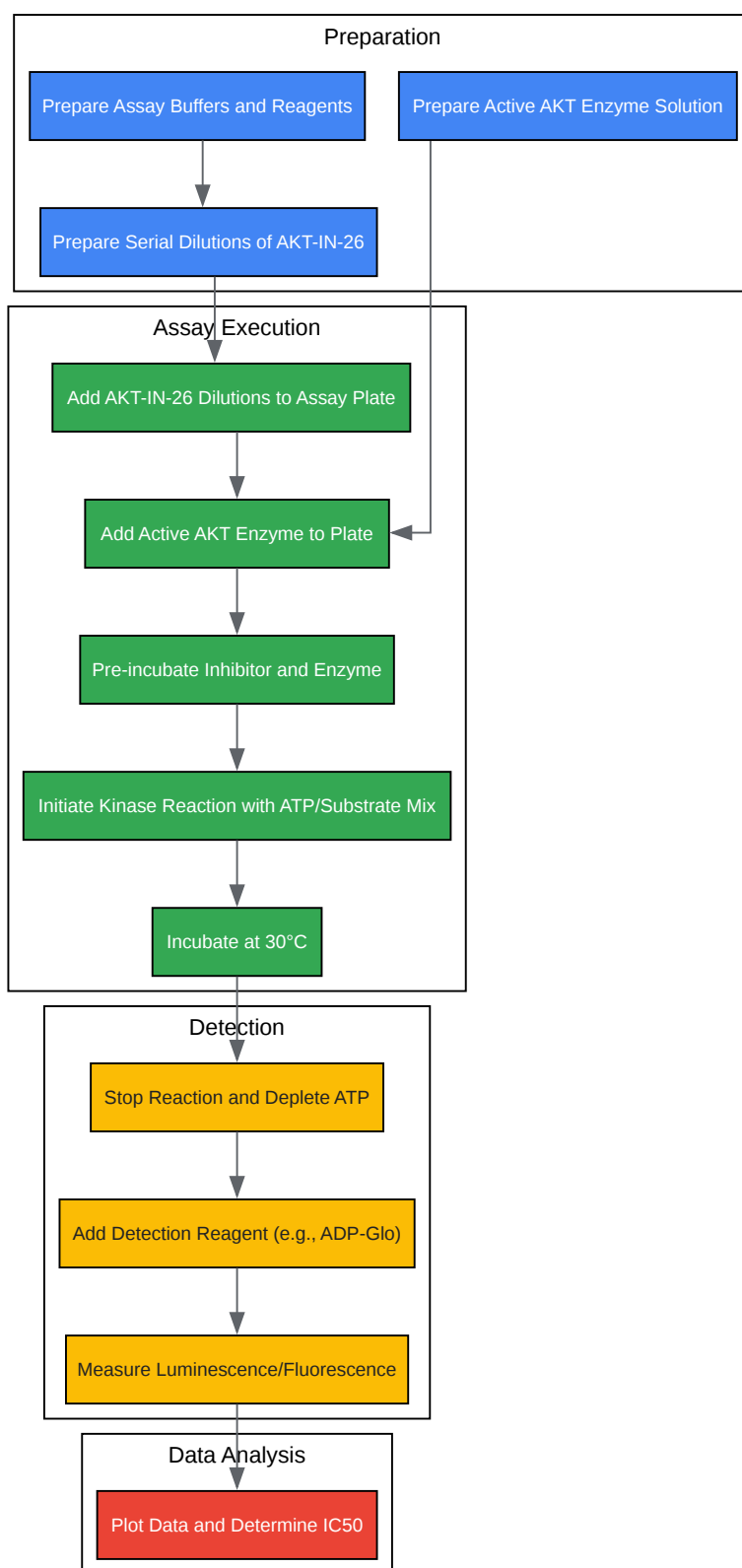
- Solid Waste: All disposable PPE (gloves, gowns, respirator), absorbent pads, and any other solid materials contaminated with **AKT-IN-26** should be placed in a dedicated, sealed, and clearly labeled hazardous waste container for cytotoxic agents.
- Liquid Waste: Unused solutions of **AKT-IN-26** and contaminated solvents should be collected in a sealed, leak-proof, and clearly labeled hazardous waste container.
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for cytotoxic waste.

Decontamination and Disposal Procedure

- Spill Management: In the event of a spill, immediately alert personnel in the area and restrict access. Use a cytotoxic spill kit to contain and clean the spill, following the kit's instructions.
[\[4\]](#)[\[6\]](#)
- Surface Decontamination: After handling **AKT-IN-26**, decontaminate all work surfaces. This should involve a two-step process: first, cleaning with a detergent solution, followed by rinsing with purified water.[\[7\]](#)[\[8\]](#)
- Equipment Decontamination: Reusable equipment should be thoroughly decontaminated. This may involve washing with a suitable solvent that is known to dissolve **AKT-IN-26**, followed by a detergent wash and a final rinse with purified water. The rinsate must be collected as hazardous waste.
- Final Disposal: All collected hazardous waste must be disposed of through an approved waste disposal plant in accordance with local, state, and federal regulations.

Experimental Protocol: In Vitro AKT Kinase Assay

This protocol outlines a general procedure for assessing the inhibitory activity of **AKT-IN-26** on AKT kinase.

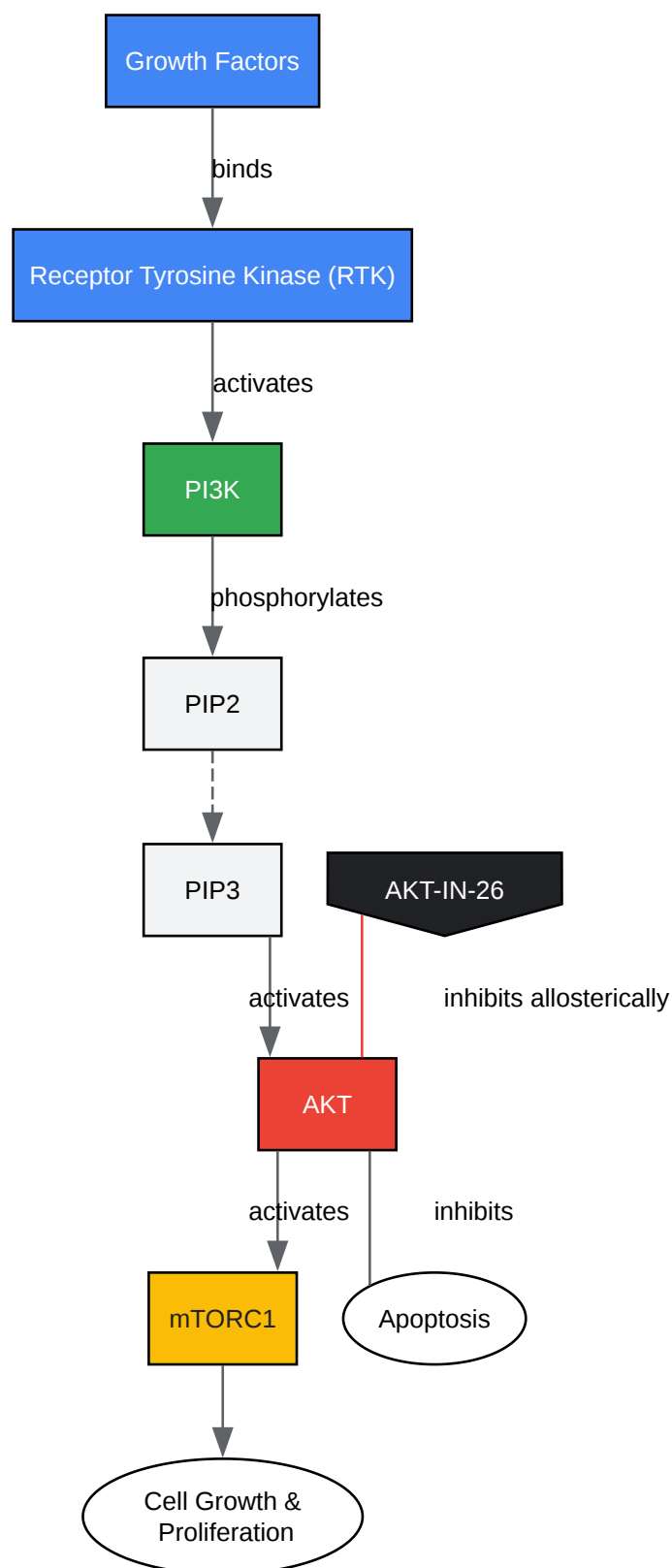


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Caption: Workflow for an in vitro AKT kinase inhibition assay.

Signaling Pathway

AKT-IN-26 is an allosteric inhibitor of AKT (also known as Protein Kinase B), a key node in the PI3K/AKT/mTOR signaling pathway which is crucial for cell survival, proliferation, and growth.



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Caption: Simplified PI3K/AKT signaling pathway showing the point of inhibition by **AKT-IN-26**.

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